

Spectroscopic Characterization of 2-(Furan-2-yl)ethanamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [2-Amino-1-(furan-2-yl)ethyl]
(benzyl)amine

CAS No.: 128349-17-7

Cat. No.: B1374211

[Get Quote](#)

Introduction

This technical guide provides an in-depth analysis of the spectroscopic data for 2-(furan-2-yl)ethanamine (CAS 1121-46-6). It is important to clarify a potential ambiguity in nomenclature. The user-specified topic is "2-Amino-1-(furan-2-yl)ethylamine". This is a non-standard name. Based on common chemical synthesis precursors and database entries, this guide will focus on the well-documented isomer, 2-(furan-2-yl)ethanamine. This compound is a valuable building block in medicinal chemistry and organic synthesis, often used as a bioisostere for phenethylamine derivatives, which can enhance metabolic stability and receptor interactions in drug design.^{[1][2]} A thorough understanding of its spectroscopic signature is paramount for its unambiguous identification, purity assessment, and structural verification in research and development settings.

This document will delve into the core spectroscopic techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). We will explore the theoretical underpinnings of the expected spectral features and, where available, present experimental data. The causality behind experimental choices and data interpretation

will be explained to provide actionable insights for researchers, scientists, and drug development professionals.

Molecular Structure and Overview

Before delving into the spectroscopic data, it is essential to visualize the molecule's structure and the relationship between its different components.

Caption: Molecular structure of 2-(furan-2-yl)ethanamine.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and structural fragments of a compound. For 2-(furan-2-yl)ethanamine, electron ionization (EI) is a common method for generating ions.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** A dilute solution of 2-(furan-2-yl)ethanamine in a volatile solvent (e.g., methanol or dichloromethane) is injected into the gas chromatograph (GC) coupled to the mass spectrometer. The GC separates the analyte from the solvent and any impurities.
- **Ionization:** As the analyte elutes from the GC column, it enters the ion source of the mass spectrometer. Here, it is bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The molecular ion is energetically unstable and undergoes fragmentation, breaking into smaller, characteristic charged fragments and neutral species. The fragmentation pattern is reproducible and serves as a "fingerprint" for the molecule.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector counts the number of ions at each m/z value, generating a mass spectrum, which is a plot of relative ion abundance versus m/z .

Data Interpretation and Fragmentation Pathway

The mass spectrum of 2-(furan-2-yl)ethanamine is characterized by a molecular ion peak and several key fragment ions. The experimental data obtained from a GC-MS analysis is summarized below.^[3]

m/z	Proposed Fragment Ion	Formula	Notes
111	$[M]^+•$	$[C_6H_9NO]^+•$	Molecular Ion
81	$[M - CH_2NH_2]^+$	$[C_5H_5O]^+$	Loss of the aminoethyl radical, formation of the furfuryl cation. Base Peak.
30	$[CH_2NH_2]^+$	$[CH_4N]^+$	Iminium ion, a common fragment for primary amines.

The most prominent feature in the mass spectrum is the base peak at m/z 81. This high stability is attributed to the formation of the resonance-stabilized furfuryl cation. The fragmentation process is initiated by the cleavage of the C α -C β bond (the bond between the two carbons of the ethyl chain), which is a characteristic fragmentation pathway for alkyl-substituted aromatic rings.

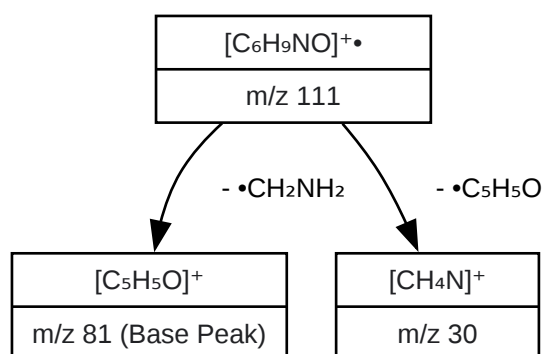


Figure 2: Proposed Mass Fragmentation Pathway

[Click to download full resolution via product page](#)

Caption: Proposed EI-MS fragmentation of 2-(furan-2-yl)ethanamine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique that provides detailed information about the carbon-hydrogen framework of a molecule.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of 2-(furan-2-yl)ethanamine in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). The choice of solvent is critical; CDCl_3 is a good general-purpose solvent, while DMSO-d_6 is useful for observing exchangeable protons like those of the amine group. Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
- **Data Acquisition:** The sample is placed in a high-field NMR spectrometer. For ^1H NMR, a standard pulse sequence is used. For ^{13}C NMR, a proton-decoupled sequence is typically employed to simplify the spectrum and enhance sensitivity.
- **Data Processing:** The acquired free induction decay (FID) is subjected to Fourier transformation to generate the frequency-domain NMR spectrum. The spectrum is then phased, baseline-corrected, and calibrated.

^1H NMR Spectral Data (Predicted)

While experimental data is not readily available in public databases, the ^1H NMR spectrum can be reliably predicted based on established chemical shift principles and data from similar furan-containing compounds.^[4]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.30	dd	1H	H-5 (furan)	Proton adjacent to the oxygen atom, deshielded.
~6.25	dd	1H	H-4 (furan)	Proton on the furan ring coupled to H-3 and H-5.
~6.05	d	1H	H-3 (furan)	Proton on the furan ring adjacent to the substitution.
~2.90	t	2H	-CH ₂ -N	Methylene group adjacent to the electronegative nitrogen atom.
~2.75	t	2H	Furan-CH ₂ -	Methylene group adjacent to the furan ring.
~1.50	br s	2H	-NH ₂	Amine protons; chemical shift and multiplicity can vary with solvent and concentration.

¹³C NMR Spectral Data (Predicted)

The proton-decoupled ¹³C NMR spectrum is expected to show six distinct signals, corresponding to the six unique carbon environments in the molecule.

Chemical Shift (δ , ppm)	Assignment	Rationale
~155	C-2 (furan)	Carbon bearing the ethylamine substituent, deshielded.
~141	C-5 (furan)	Carbon adjacent to the oxygen atom, deshielded.
~110	C-4 (furan)	Shielded aromatic carbon.
~105	C-3 (furan)	Shielded aromatic carbon.
~42	-CH ₂ -N	Carbon attached to the nitrogen atom.
~30	Furan-CH ₂ -	Carbon attached to the furan ring.

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to vibrational transitions. It is particularly useful for identifying the presence of specific functional groups.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- **Sample Preparation:** A small drop of neat liquid 2-(furan-2-yl)ethanamine is placed directly onto the ATR crystal (e.g., diamond or germanium).
- **Data Acquisition:** The IR beam is passed through the crystal in such a way that it reflects off the internal surface in contact with the sample. At each reflection, the beam penetrates a small distance into the sample, and absorption occurs at specific wavelengths corresponding to the vibrational frequencies of the functional groups.
- **Data Analysis:** The resulting spectrum is a plot of transmittance or absorbance versus wavenumber (cm^{-1}).

Characteristic IR Absorption Bands (Predicted)

Wavenumber (cm ⁻¹)	Vibration	Functional Group	Notes
3400-3250	N-H stretch	Primary Amine	Typically two bands for the symmetric and asymmetric stretches.
3150-3100	C-H stretch	Furan Ring	Aromatic C-H stretching.
2950-2850	C-H stretch	-CH ₂ -	Aliphatic C-H stretching.
~1600	N-H bend	Primary Amine	Scissoring vibration.
1580-1450	C=C stretch	Furan Ring	Aromatic ring stretching vibrations.
~1015	C-O-C stretch	Furan Ring	Characteristic ether stretch of the furan ring.

The presence of a primary amine is typically indicated by a pair of medium-intensity bands in the 3400-3250 cm⁻¹ region. The vibrations of the furan ring provide a characteristic fingerprint in the 1600-1000 cm⁻¹ region.

Workflow Summary

The comprehensive spectroscopic analysis of 2-(furan-2-yl)ethanamine follows a logical progression to ensure structural confirmation and purity assessment.

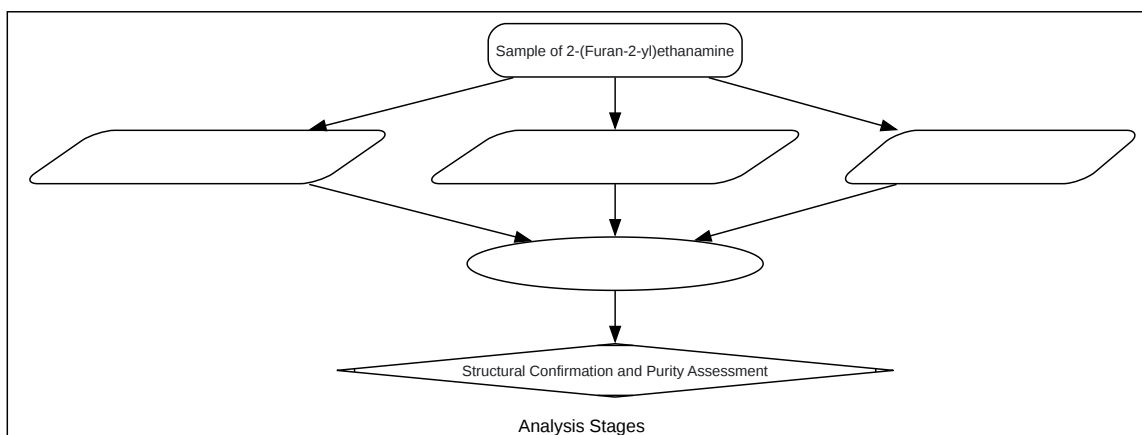


Figure 3: General Spectroscopic Analysis Workflow

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the spectroscopic analysis of a chemical compound.

Conclusion

The spectroscopic data of 2-(furan-2-yl)ethanamine provides a unique set of fingerprints for its identification and characterization. Mass spectrometry confirms the molecular weight and reveals a characteristic fragmentation pattern dominated by the stable furfuryl cation. While experimental NMR and IR spectra are not widely disseminated, their features can be reliably predicted based on fundamental principles and comparison with related structures. This guide provides a comprehensive framework for researchers to acquire, interpret, and utilize the spectroscopic data of this important synthetic building block, ensuring scientific integrity and facilitating its application in drug discovery and development.

References

- PubChem. 2-(Furan-2-yl)ethan-1-amine. National Center for Biotechnology Information. [\[Link\]](#)
- ResearchGate. ¹H NMR of compound 2 (S)-1-(furan-2-yl)ethanol. [\[Link\]](#)
- Chemsrvc. 2-(Furan-2-yl)ethanamine. [\[Link\]](#)
- Grokipedia. 2-Furylethylamine. [\[Link\]](#)
- LookChem. Cas 1121-46-6,2-FURAN-2-YL-ETHYLAMINE. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. grokipedia.com [grokipedia.com]
- 2. 2-Furan-2-yl-ethylamine (1121-46-6) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 3. 2-(Furan-2-yl)ethan-1-amine | C₆H₉NO | CID 1132863 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2-(Furan-2-yl)ethanamine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1374211/docs#spectroscopic-characterization-of-2-furan-2-yl-ethanamine-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)